

FG 488 DHPE: A Technical Guide for Cell Biology Researchers

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Compound of Interest

Compound Name: FG 488 DHPE

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Introduction

FG 488 DHPE, scientifically known as N-(Fluorescein-5-thiocarbonyl)-1,2-dihexadecanoyl-sn-glycero-3-phosphoethanolamine, triethylammonium salt, is a fluorescently labeled phospholipid integral to the study of membrane dynamics in cell biology. This lipophilic probe consists of a dihexadecanoyl-sn-glycero-3-phosphoethanolamine (DHPE) lipid moiety conjugated to the bright and photostable Oregon Green 488 fluorophore. Its structure allows for seamless integration into the lipid bilayers of cellular membranes and artificial vesicles, making it an invaluable tool for investigating a variety of cellular processes. This guide provides an in-depth overview of the applications, experimental protocols, and technical specifications of **FG 488 DHPE**.

Core Applications in Cell Biology

The primary utility of **FG 488 DHPE** lies in its ability to act as a tracer for lipid molecules within a bilayer. This property is leveraged in two main areas of cell biology research:

- **Membrane Fusion Assays:** **FG 488 DHPE** is widely used to monitor the fusion of biological membranes, a fundamental process in events such as viral entry, neurotransmitter release, and intracellular trafficking. These assays typically rely on Förster Resonance Energy Transfer (FRET), where **FG 488 DHPE** acts as a donor fluorophore in conjunction with a suitable acceptor.
- **Lipid Domain and Raft Visualization:** The probe can be used to label and track the movement and distribution of lipids within the plasma membrane, providing insights into the organization and dynamics of lipid microdomains, often referred to as lipid rafts.

Photophysical and Chemical Properties

FG 488 DHPE possesses favorable photophysical properties that make it a superior alternative to traditional fluorescein-based probes.^{[1][2]} Its fluorophore, Oregon Green 488, is a fluorinated analog of fluorescein, which imparts greater photostability and a lower pKa.^{[1][2]} This lower pKa (~4.7) renders its fluorescence essentially pH-insensitive within the physiological pH range, a significant advantage for live-cell imaging.^{[1][2]}

Property	Value	Reference
Excitation Maximum (λ_{ex})	~496 nm	[3]
Emission Maximum (λ_{em})	~524 nm	[3]
Quantum Yield (Φ)	0.91 ± 0.05	[4]
pKa	~4.7	[1][2]
Molecular Weight	1086.24 g/mol	[1]
Solubility	DMSO	[1]

Experimental Protocols

I. Membrane Fusion Assay using FRET

This protocol describes a lipid-mixing assay to monitor membrane fusion between two populations of vesicles (e.g., liposomes or extracellular vesicles) using **FG 488 DHPE** as the

FRET donor and a rhodamine-labeled lipid, such as N-(Lissamine rhodamine B sulfonyl)-1,2-dihexadecanoyl-sn-glycero-3-phosphoethanolamine (N-Rh-PE), as the acceptor.^[5]

Principle: When donor (**FG 488 DHPE**) and acceptor (N-Rh-PE) probes are in close proximity within the same membrane, excitation of the donor leads to energy transfer to the acceptor, resulting in quenched donor fluorescence and enhanced acceptor fluorescence. Upon fusion with an unlabeled vesicle population, the probes are diluted in the newly formed membrane, increasing the distance between them. This leads to a decrease in FRET efficiency, observed as an increase in donor fluorescence.

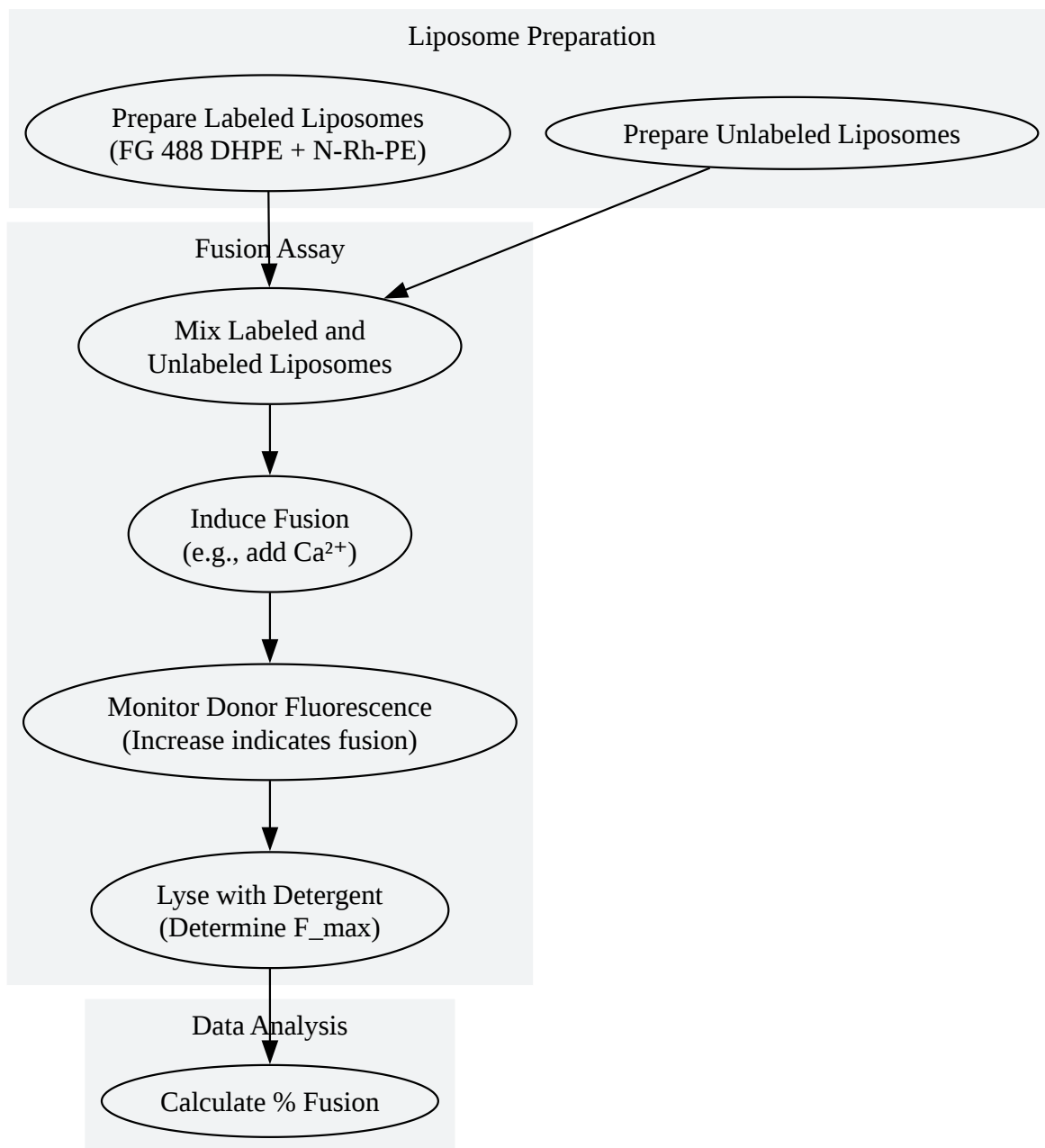
Materials:

- **FG 488 DHPE**
- N-Rh-PE
- Unlabeled lipids (e.g., POPC, DOPC)
- Chloroform
- Buffer (e.g., HEPES-buffered saline, PBS)
- Extruder with polycarbonate membranes (e.g., 100 nm pore size)
- Fluorometer or fluorescence plate reader

Methodology:

- Liposome Preparation:
 - Prepare two lipid mixtures in chloroform:
 - Labeled Liposomes: Mix unlabeled lipids, **FG 488 DHPE**, and N-Rh-PE at a molar ratio of approximately 98:1:1.
 - Unlabeled Liposomes: Use only unlabeled lipids.
 - Dry the lipid mixtures under a stream of nitrogen gas to form a thin film.

- Further dry the films under vacuum for at least 1 hour to remove residual solvent.
- Hydrate the lipid films with the desired buffer to a final lipid concentration of 1-5 mM.
- Subject the hydrated lipid suspensions to several freeze-thaw cycles.
- Extrude the liposome suspensions through a polycarbonate membrane with the desired pore size (e.g., 100 nm) to create unilamellar vesicles of a defined size.
- Fusion Assay:
 - In a fluorometer cuvette or a well of a microplate, mix the labeled and unlabeled liposome populations at a desired ratio (e.g., 1:9 labeled to unlabeled).
 - Monitor the fluorescence intensity of the donor (**FG 488 DHPE**) over time at its emission maximum (~524 nm) with excitation at its excitation maximum (~496 nm).
 - Induce fusion using the desired stimulus (e.g., addition of Ca^{2+} for SNARE-mediated fusion, change in pH, or addition of a fusogenic peptide).
 - Continue to record the donor fluorescence intensity. An increase in fluorescence indicates lipid mixing and, therefore, membrane fusion.
 - To determine the maximum fluorescence (100% fusion), add a detergent (e.g., Triton X-100) to completely disrupt the vesicles and dilute the probes.
- Data Analysis:
 - The percentage of fusion at a given time point (t) can be calculated using the following formula: $\% \text{ Fusion}(t) = [(F(t) - F_{\text{initial}}) / (F_{\text{max}} - F_{\text{initial}})] * 100$ Where:
 - $F(t)$ is the fluorescence intensity at time t.
 - F_{initial} is the initial fluorescence intensity before the addition of the fusion stimulus.
 - F_{max} is the maximum fluorescence intensity after the addition of detergent.



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Caption: Logical workflow for labeling and visualizing lipid rafts in live cells.

Conclusion

FG 488 DHPE is a versatile and robust fluorescent lipid probe with significant applications in the study of membrane biology. Its superior photophysical properties compared to fluorescein-based probes make it an excellent choice for demanding applications such as live-cell imaging and quantitative FRET-based assays. The protocols outlined in this guide provide a starting point for researchers to employ **FG 488 DHPE** in their investigations of membrane fusion and lipid raft dynamics, paving the way for new discoveries in cellular function and disease.

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